Stability of DL-Histidine Monohydrochloride Monohydrate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*DL-Histidine monohydrochloride monohydrate*
CAS No.:	*7048-02-4*
Cat. No.:	*B1348505*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability of **DL-Histidine monohydrochloride monohydrate** under various conditions. The information is intended to assist researchers, scientists, and drug development professionals in understanding the degradation pathways, designing stability studies, and developing stable formulations.

Introduction

DL-Histidine monohydrochloride monohydrate is a racemic mixture of the essential amino acid histidine, supplied as a hydrochloride salt. It is a vital component in many pharmaceutical and biotechnological applications, including its use as a buffering agent and a component of cell culture media. Ensuring its stability is critical for maintaining product quality, efficacy, and safety. This guide delves into the stability of this compound under thermal, hydrolytic, oxidative, and photolytic stress conditions.

Physicochemical Properties

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A summary of the key physicochemical properties of **DL-Histidine monohydrochloride monohydrate** is presented in the table below.

Property	Value
Molecular Formula	$C_6H_9N_3O_2 \cdot HCl \cdot H_2O$
Molecular Weight	209.63 g/mol
Appearance	White crystalline powder
Melting Point	~253 °C (decomposes)[1]
Solubility	Soluble in water

Stability Under Various Conditions

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods.[2][3] The following sections summarize the known and potential stability of **DL-Histidine monohydrochloride monohydrate** under different stress conditions.

Thermal Stability

Thermal stress can lead to the degradation of amino acids. A study on the thermal degradation of 18 free amino acids, including histidine, under pyrolytic conditions in air at temperatures ranging from 160°C to 240°C, provides valuable insights. The degradation was found to follow first-order kinetics.[2]

Table 1: Thermal Degradation of Histidine at Various Temperatures (Heating duration not specified)[2]

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Temperature (°C)	Residual Percentage of Histidine (%)
160	100
180	95.2
200	Not specified
220	< 50
240	< 40 (after 5 minutes)

These results indicate that **DL-Histidine monohydrochloride monohydrate** is relatively stable at lower temperatures but is susceptible to degradation at elevated temperatures.

Hydrolytic Stability

Hydrolytic degradation is a common pathway for drug substances, influenced by pH. While specific quantitative data for the hydrolytic degradation of **DL-Histidine monohydrochloride monohydrate** is not readily available in the public domain, general principles suggest that the ester linkage in potential impurities or degradation products could be susceptible to hydrolysis under acidic or basic conditions. The imidazole ring and the amino acid backbone are generally stable to hydrolysis under moderate conditions.

Table 2: Proposed Conditions for Hydrolytic Forced Degradation Study

Condition	Reagent	Temperature	Duration
Acidic	0.1 M to 1 M HCl	Room Temperature to 60°C	Up to 7 days[4]
Basic	0.1 M to 1 M NaOH	Room Temperature to 60°C	Up to 7 days[4]
Neutral	Water	Room Temperature to 60°C	Up to 7 days

Oxidative Stability

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Oxidation is a potential degradation pathway for histidine due to the presence of the imidazole ring. Studies on L-histidine have shown that it can be oxidized, particularly in the presence of metal ions and an oxidizing agent like hydrogen peroxide or tert-butylhydroperoxide.[5][6] One of the identified oxidation products is 4(5)-imidazolecarboxaldehyde.[5][6] Another potential degradation product resulting from metal-catalyzed oxidation is 2-oxo-histidine.[7] L-histidine has also been shown to augment oxidative damage by hydrogen peroxide in certain biological systems.[8]

Table 3: Proposed Conditions for Oxidative Forced Degradation Study

Reagent	Concentration	Temperature	Duration
Hydrogen Peroxide (H_2O_2)	0.1% to 3.0%	Room Temperature	Up to 7 days[4]

Photostability

According to ICH Q1B guidelines, photostability testing is a crucial part of stress testing.[9][10][11] Exposure to light, particularly UV radiation, can lead to the degradation of photosensitive molecules. For histidine, photodegradation can lead to the formation of urocanic acid.[12]

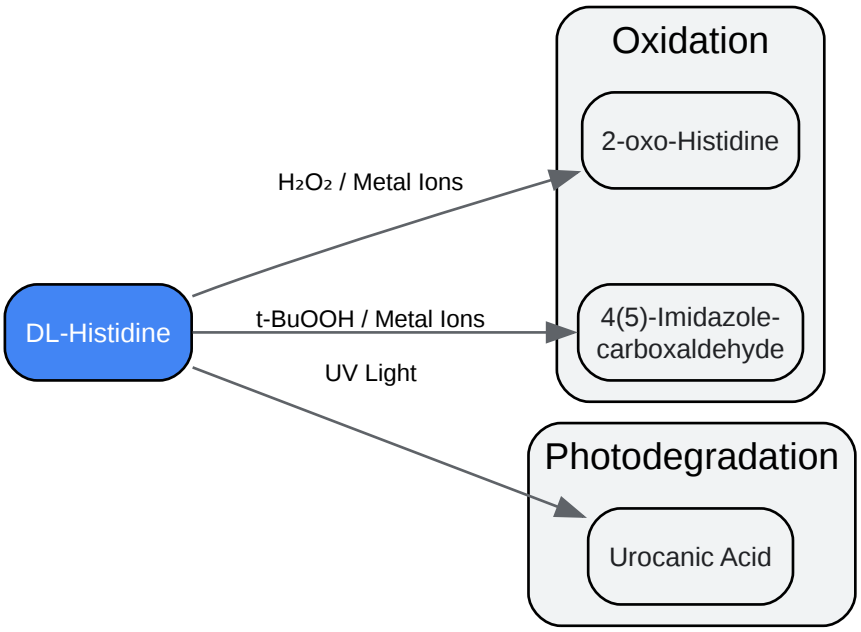
Table 4: ICH Q1B Recommended Conditions for Photostability Testing[13][14]

Light Source	Exposure
Cool white fluorescent lamp	Overall illumination of not less than 1.2 million lux hours
Near UV fluorescent lamp	Integrated near ultraviolet energy of not less than 200 watt hours/square meter

Potential Degradation Pathways

Based on the chemical structure of histidine and findings from related studies, several potential chemical degradation pathways can be proposed. Biological degradation pathways, which primarily involve enzymatic reactions leading to glutamate, are also known but are not the focus of this guide.[15][16][17][18]

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Potential Chemical Degradation Pathways of DL-Histidine.

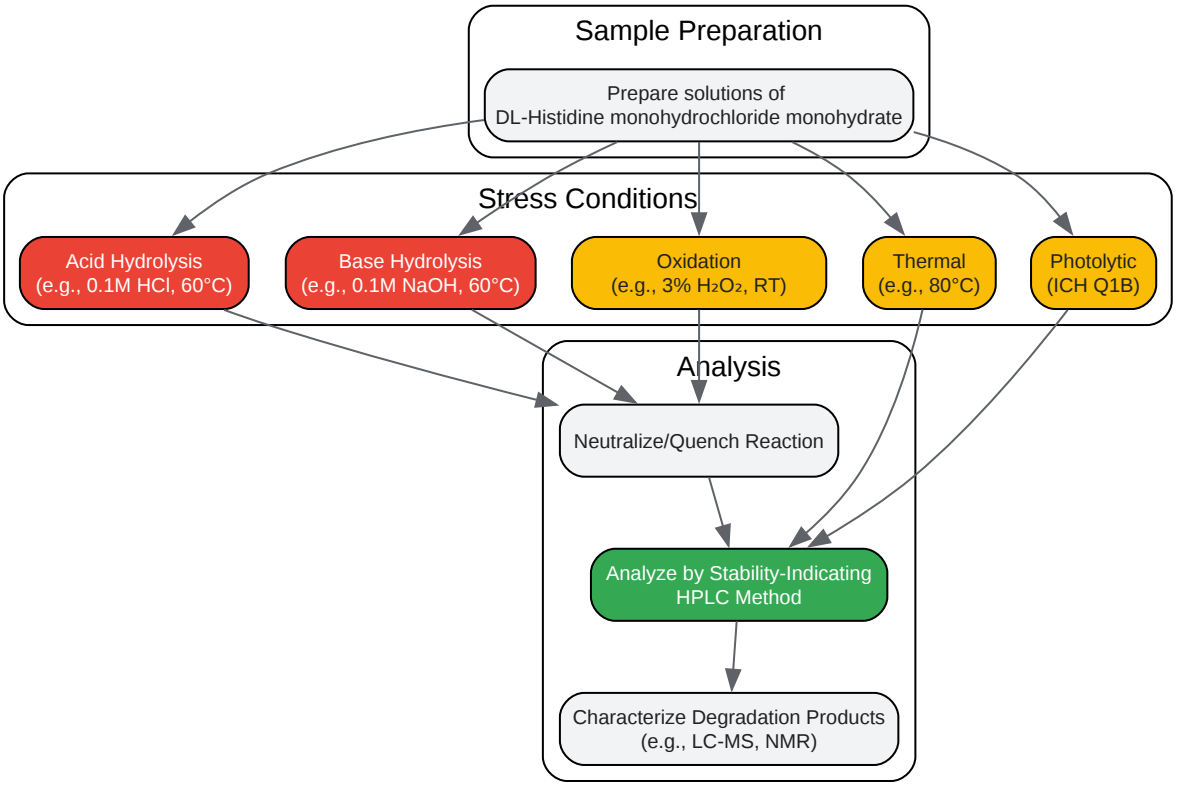
Experimental Protocols

Detailed experimental protocols are crucial for reproducible stability studies. The following sections outline methodologies for forced degradation studies and the development of a stability-indicating analytical method.

Forced Degradation Experimental Workflow

The following diagram illustrates a typical workflow for conducting forced degradation studies. [2][3][19]

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Workflow for Forced Degradation Studies.

Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential to separate and quantify the parent compound from its degradation products.[20][21][22]

5.2.1. Recommended HPLC Parameters (Starting Point)

The following parameters can serve as a starting point for developing a stability-indicating HPLC method. Optimization will be necessary.

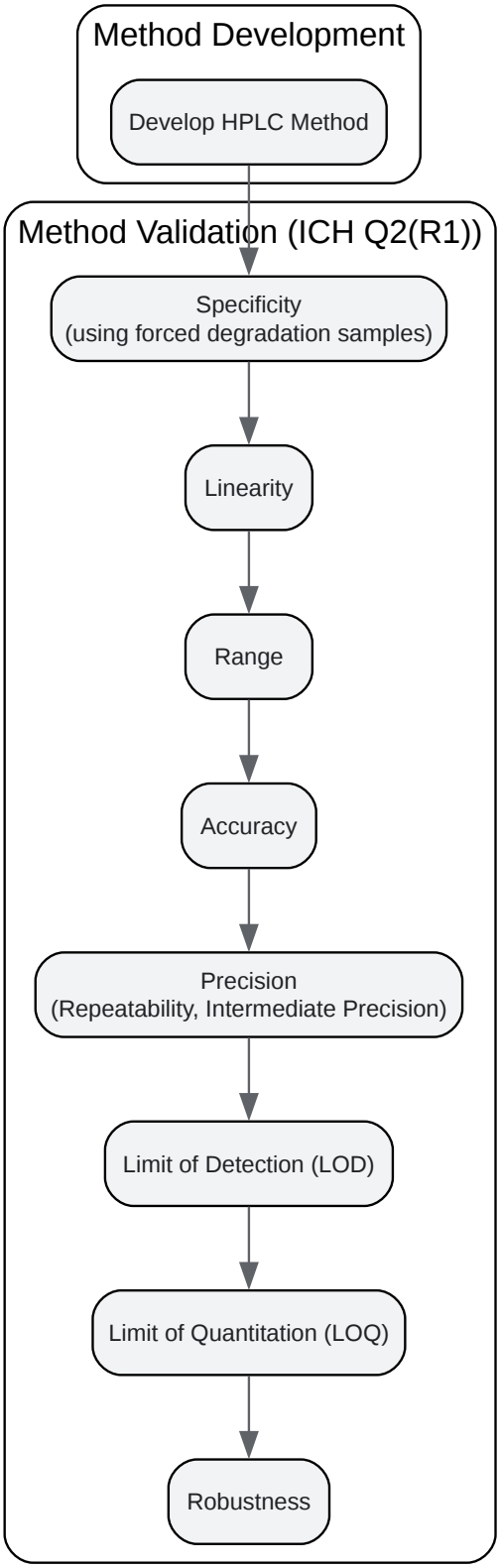
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Parameter	Recommended Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Gradient elution with a mixture of an aqueous buffer (e.g., phosphate or acetate) and an organic modifier (e.g., acetonitrile or methanol)
Flow Rate	1.0 mL/min
Detection Wavelength	UV detection, e.g., 210 nm
Injection Volume	10-20 µL
Column Temperature	Ambient or controlled (e.g., 25-30°C)

5.2.2. Method Validation Workflow

Validation of the analytical method is required to ensure it is suitable for its intended purpose. [13][23][24]

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Workflow for Stability-Indicating HPLC Method Validation.

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Excipient Compatibility

DL-Histidine monohydrochloride monohydrate is often used as an excipient itself.[25] When formulating it as a drug substance, compatibility with other excipients is crucial.[26][27][28] Potential interactions could include Maillard reactions with reducing sugars, or interactions with other formulation components that could affect its stability.[29] Therefore, excipient compatibility studies are highly recommended during formulation development.

Conclusion

This technical guide summarizes the current understanding of the stability of **DL-Histidine monohydrochloride monohydrate**. While it is relatively stable under ambient conditions, it is susceptible to degradation under thermal, oxidative, and photolytic stress. The information and proposed experimental protocols provided herein should serve as a valuable resource for scientists and researchers in the pharmaceutical industry to ensure the development of stable and effective products containing this important amino acid derivative. Further specific studies on the forced degradation of **DL-Histidine monohydrochloride monohydrate** are warranted to provide more detailed quantitative data.

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